

An In-depth Technical Guide to the Chemical Structure and Properties of Hydnocarpin

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Compound of Interest

Compound Name: *Hydnocarpin*

Cat. No.: *B16314887*

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Introduction

Hydnocarpin is a naturally occurring flavonolignan, a class of polyphenolic compounds characterized by a structural fusion of a flavonoid and a lignan moiety.[1] First isolated from *Hydnocarpus wightiana*, it has since been identified in various other plant species, including those from the Flacourtiaceae, Fabaceae, Caprifoliaceae, and Simaroubaceae families.[2] This document provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological activities of **Hydnocarpin**, with a focus on its potential as a therapeutic agent. Particular attention is given to its anti-cancer properties and the underlying molecular mechanisms.

Chemical Structure and Physicochemical Properties

Hydnocarpin is a chiral molecule with a complex stereochemistry that significantly influences its biological activity. The IUPAC name for the naturally occurring enantiomer is 5,7-dihydroxy-2-[(2R,3R)-3-(4-hydroxy-3-methoxyphenyl)-2-(hydroxymethyl)-2,3-dihydro-1,4-benzodioxin-6-yl]chromen-4-one.[3] A distinct regioisomer, **Hydnocarpin D**, has also been identified and studied.[4]

Structural Details

Identifier	Value
IUPAC Name	5,7-dihydroxy-2-[(2R,3R)-3-(4-hydroxy-3-methoxyphenyl)-2-(hydroxymethyl)-2,3-dihydro-1,4-benzodioxin-6-yl]chromen-4-one
Molecular Formula	C ₂₅ H ₂₀ O ₉
Molecular Weight	464.42 g/mol
Canonical SMILES	<chem>COC1=C(C=CC(=C1)[C@@H]2--INVALID-LINK--CO)O</chem>
InChI Key	ZYWKQKQEAVWKHD-ILBGXUMGSA-N

Physicochemical Properties

Property	Value	Source
XLogP3	3.3	PubChem
Hydrogen Bond Donor Count	4	PubChem
Hydrogen Bond Acceptor Count	9	PubChem
Rotatable Bond Count	4	PubChem
Solubility	Soluble in DMSO, acetone, chloroform, dichloromethane, and ethyl acetate.	-

Pharmacological Properties and Biological Activities

Hydnocarpin has demonstrated a wide range of biological activities, with its anti-neoplastic, anti-inflammatory, and antioxidant properties being the most extensively studied.

Anti-Cancer Activity

Hydnocarpin exhibits cytotoxic effects against a variety of human cancer cell lines. Its primary mechanism of action involves the induction of apoptosis through the intrinsic, mitochondria-mediated pathway, often triggered by the generation of reactive oxygen species (ROS).[3][4]

The following table summarizes the half-maximal inhibitory concentration (IC_{50}) values of **Hydnocarpin** against various cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (μM)	Incubation Time (h)	Reference
A2780	Ovarian Cancer	Not explicitly stated, but significant growth suppression observed at 5, 10, and 20 μM	48	[3]
SKOV3	Ovarian Cancer	Not explicitly stated, but showed growth-inhibitory effects	48	[5]
ES2	Ovarian Cancer	Not explicitly stated, but showed growth-inhibitory effects	48	[5]
HeyA8	Ovarian Cancer	Not explicitly stated, but showed growth-inhibitory effects	48	[5]
Jurkat	T-cell Acute Lymphoblastic Leukemia	7 - 20	24, 48, 72	[4]
Molt-4	T-cell Acute Lymphoblastic Leukemia	7 - 20	24, 48, 72	[4]
A375	Malignant Melanoma	57.6 ± 1.3 (24h), 41.5 ± 1.7 (48h)	24, 48	[1]
A549	Lung Adenocarcinoma	> 80 (24h), 72.7 ± 1.4 (48h)	24, 48	[1]
KB	Nasopharynx Carcinoma	Good activity reported	-	[6]

Colon Adenocarcinoma	Colon Cancer	Good activity reported	-	[6]
Osteosarcoma	Bone Cancer	Good activity reported	-	[6]
HeLa-S3	Uterine Cancer	Good activity reported	-	[6]
Glioma	Brain Cancer	Active	-	[6]
Tmolt3	Leukemia	Significant activity reported	-	[6]

Anti-Inflammatory Activity

Hydnocarpin has shown potent anti-inflammatory effects. It has been demonstrated to inhibit the production of pro-inflammatory mediators such as nitric oxide (NO).[6][7] The anti-inflammatory actions are partly mediated through the inhibition of the MAPK and NF-κB signaling pathways.[8]

Antioxidant Activity

Hydnocarpin exhibits significant free radical scavenging properties. Studies have demonstrated its ability to scavenge DPPH and ABTS radicals.[9]

Assay	IC ₅₀ (μM)	Reference
ABTS Radical Scavenging	7.5	[9]

Signaling Pathways Modulated by Hydnocarpin

Hydnocarpin exerts its pleiotropic biological effects by modulating several key signaling pathways.

ROS-Mediated Intrinsic Apoptosis Pathway

Hydnocarpin induces apoptosis in cancer cells primarily through the intrinsic pathway, which is initiated by mitochondrial stress. This process is characterized by the generation of reactive

oxygen species (ROS), leading to a loss of mitochondrial membrane potential, release of cytochrome c, and subsequent activation of caspase-9 and caspase-3.[5]

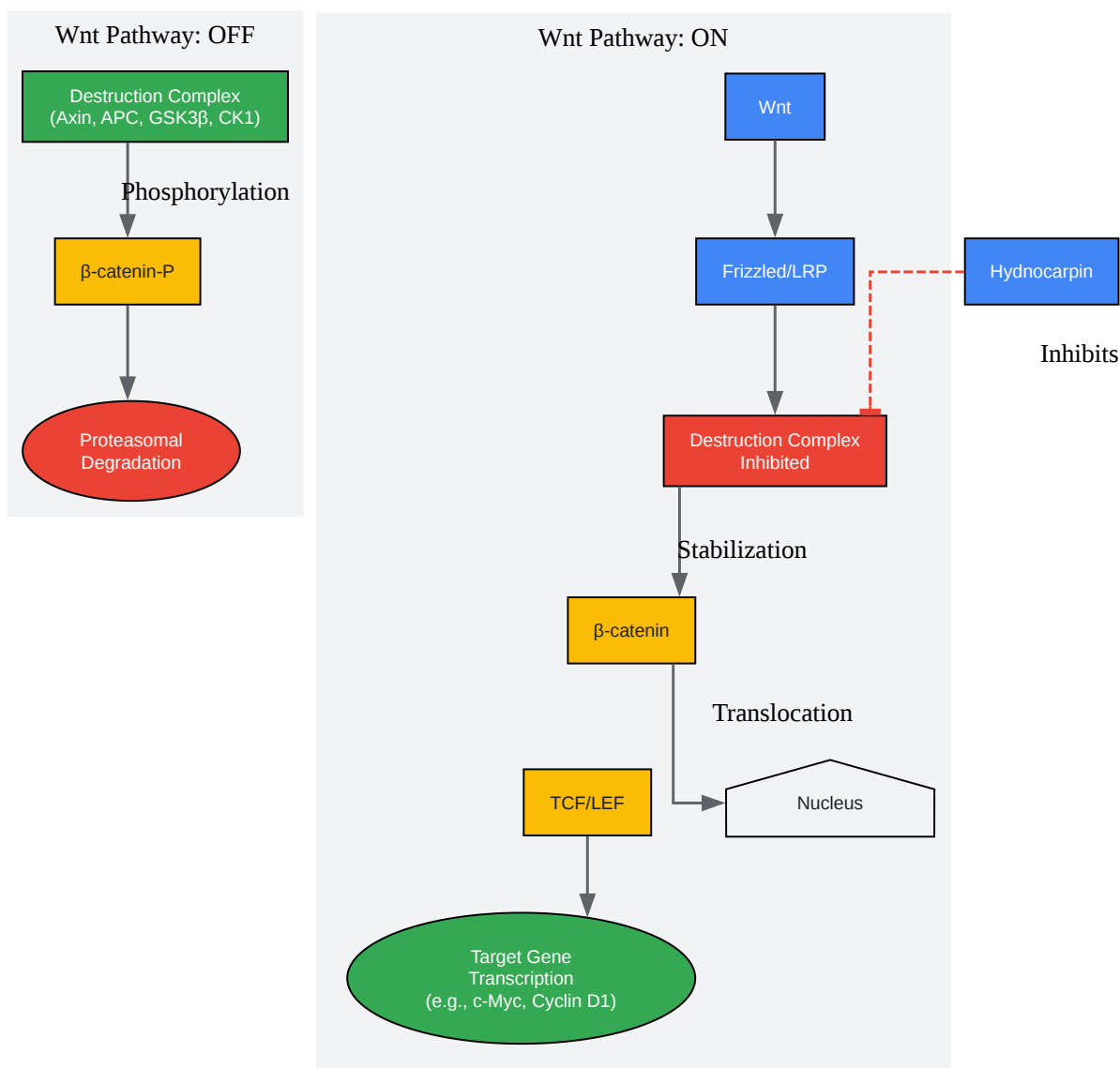


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ROS-Mediated Intrinsic Apoptosis Pathway of **Hydnocarpin**.

Wnt/ β -catenin Signaling Pathway

Hydnocarpin has been identified as an inhibitor of the Wnt/ β -catenin signaling pathway, which is often aberrantly activated in various cancers, particularly colon cancer.[4][10] By suppressing this pathway, **Hydnocarpin** can inhibit cancer cell proliferation. The mechanism involves promoting the degradation of β -catenin, a key transcriptional co-activator in this pathway.[11]

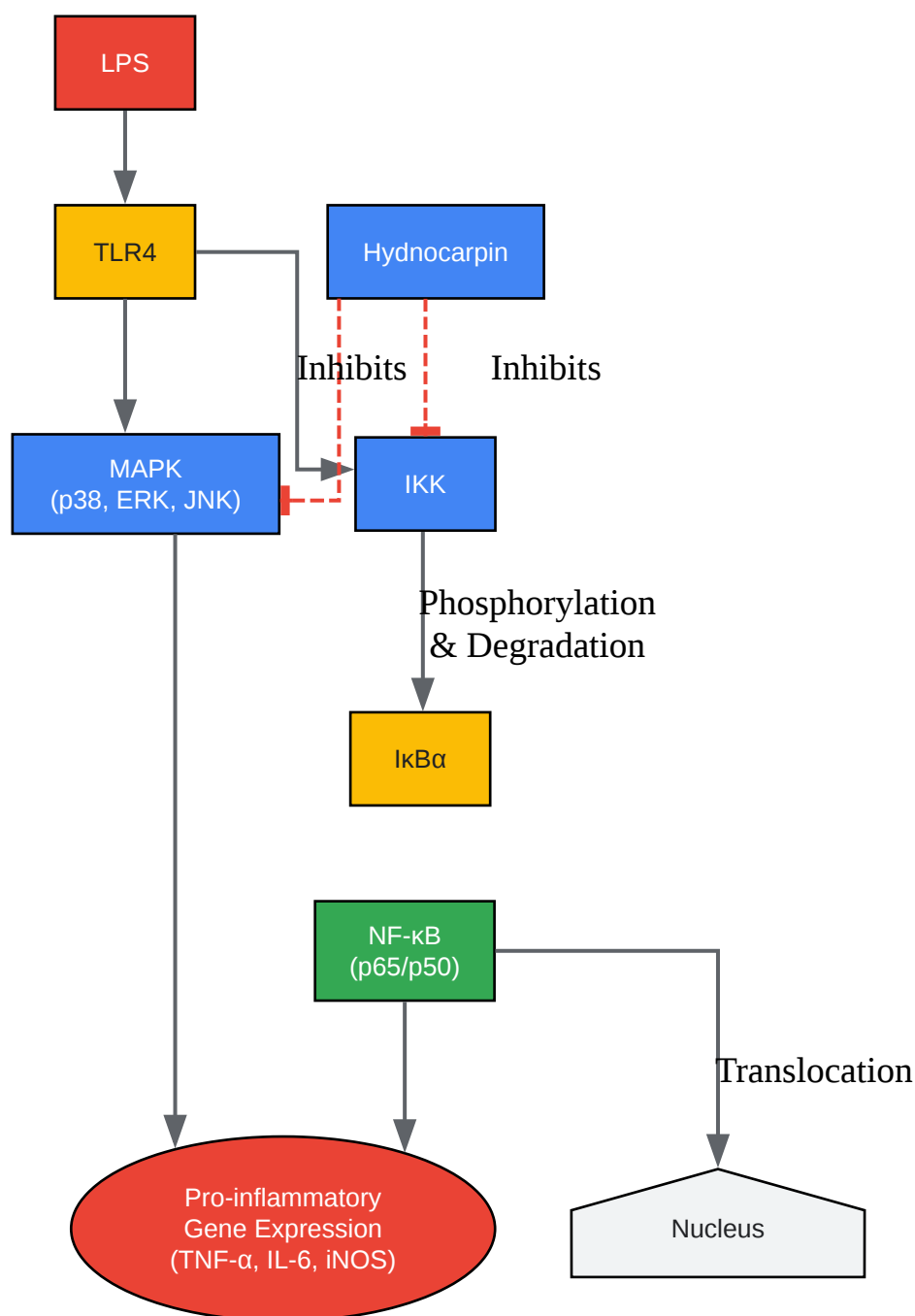


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Inhibition of Wnt/ β -catenin Pathway by **Hydnocarpin**.

MAPK/NF- κ B Signaling Pathway

The anti-inflammatory effects of **Hydnocarpin** are mediated, in part, by the suppression of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) signaling pathways.[8] In inflammatory conditions, such as those induced by lipopolysaccharide (LPS), **Hydnocarpin** can inhibit the phosphorylation of key proteins in these pathways, leading to a reduction in the production of pro-inflammatory cytokines.



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Inhibition of MAPK/NF- κ B Pathway by **Hydnocarpin**.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature for the evaluation of **Hydnocarpin**'s biological activities.

Cell Viability Assessment (MTT Assay)

This protocol is adapted from studies investigating the cytotoxicity of **Hydnocarpin**.^{[1][3]}

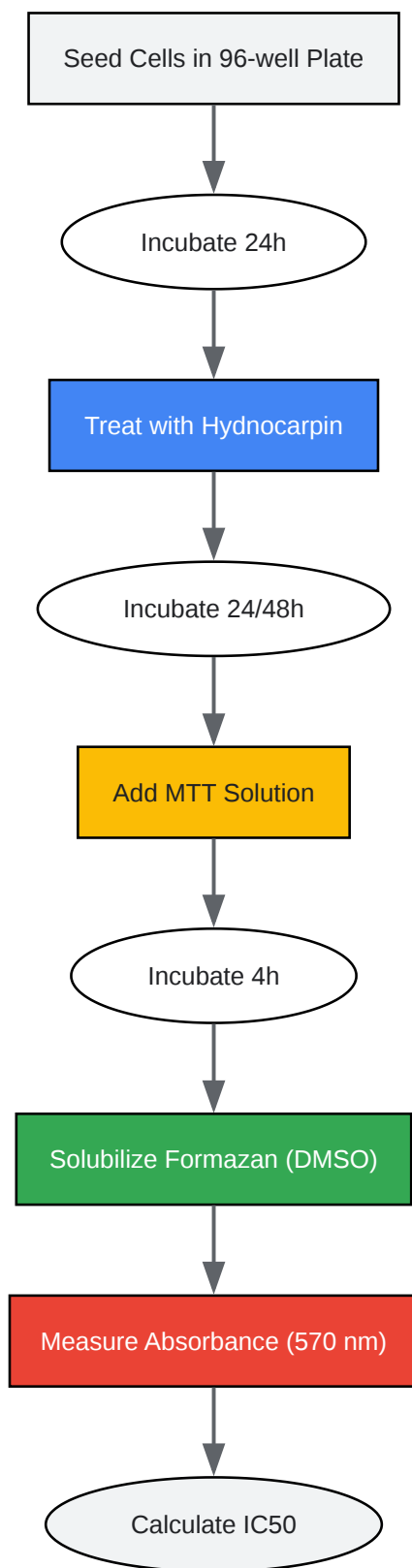
Materials:

- **Hydnocarpin** stock solution (in DMSO)
- Cancer cell lines (e.g., A2780, A549, A375)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5×10^3 to 1×10^4 cells/well in 100 μ L of complete medium and incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- Prepare serial dilutions of **Hydnocarpin** in the appropriate cell culture medium.
- Remove the medium from the wells and add 100 μ L of the **Hydnocarpin** dilutions to the respective wells. Include a vehicle control (medium with DMSO) and a blank (medium only).

- Incubate the plate for the desired time period (e.g., 24 or 48 hours) at 37°C in a 5% CO₂ incubator.
- Add 20 µL of MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium containing MTT.
- Add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.



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Workflow for the MTT Cell Viability Assay.

Apoptosis Detection (Annexin V-FITC/PI Staining)

This protocol is based on methodologies used to assess **Hydnocarpin**-induced apoptosis.^{[3][4]}

Materials:

- **Hydnocarpin**-treated and control cells
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Treat cells with various concentrations of **Hydnocarpin** for the desired time.
- Harvest the cells (including floating and adherent cells) and wash them twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer to a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to the cell suspension.
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within 1 hour.

Intracellular ROS Measurement (DCFH-DA Assay)

This protocol is derived from studies investigating the role of ROS in **Hydnocarpin**'s mechanism of action.^[3]

Materials:

- **Hydnocarpin**-treated and control cells

- 2',7'-Dichlorodihydrofluorescein diacetate (DCFH-DA) stock solution (in DMSO)
- Serum-free cell culture medium
- Flow cytometer or fluorescence microscope

Procedure:

- Treat cells with **Hydnocarpin** for the specified duration.
- Harvest the cells and wash them once with PBS.
- Resuspend the cells in serum-free medium containing 100 μ M DCFH-DA.
- Incubate the cells for 30 minutes at 37°C in the dark.
- Wash the cells twice with PBS to remove excess DCFH-DA.
- Resuspend the cells in PBS.
- Measure the fluorescence intensity using a flow cytometer (excitation at 488 nm, emission at 525 nm) or visualize under a fluorescence microscope.

Western Blot Analysis for Apoptosis-Related Proteins

This protocol is a general guideline for detecting changes in apoptosis-related proteins following **Hydnocarpin** treatment, as described in the literature.[\[4\]](#)

Materials:

- **Hydnocarpin**-treated and control cells
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane

- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., against Caspase-3, Caspase-9, PARP, Bcl-2, Bax)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Lyse the treated and control cells with RIPA buffer.
- Determine the protein concentration of the lysates using the BCA assay.
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Add ECL substrate and visualize the protein bands using an imaging system.

Conclusion

Hydnocarpin is a promising natural flavonolignan with significant therapeutic potential, particularly in the field of oncology. Its ability to induce apoptosis in cancer cells through multiple signaling pathways, including the ROS-mediated intrinsic pathway and the inhibition of pro-survival pathways like Wnt/ β -catenin, makes it an attractive candidate for further drug development. Additionally, its anti-inflammatory and antioxidant properties may contribute to its overall therapeutic efficacy. The detailed methodologies and consolidated data presented in this guide are intended to facilitate further research into the pharmacological applications of **Hydnocarpin** and to support its development as a novel therapeutic agent.

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